

In-Depth Technical Guide: Chemical Structure and Stereochemistry of Acantrifoic Acid A

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Compound of Interest

Compound Name: Acantrifoic acid A

Cat. No.: B591248

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Abstract

Acantrifoic acid A is a naturally occurring lupane-type triterpenoid isolated from the leaves of *Acanthopanax trifoliatum* (also known as *Eleutherococcus trifoliatum*). Its intricate chemical structure and defined stereochemistry have been elucidated through comprehensive spectroscopic analysis. This technical guide provides a detailed overview of the chemical structure, stereochemical configuration, and the experimental methodologies used to characterize **Acantrifoic acid A**, presenting key quantitative data in a structured format for ease of reference.

Chemical Structure and Properties

Acantrifoic acid A is a complex organic molecule with the chemical formula $C_{32}H_{48}O_7$ and a molecular weight of 544.7 g/mol [1]. It belongs to the triterpenoid class of compounds, which are known for their diverse biological activities. The systematic IUPAC name for **Acantrifoic acid A** is (1R,3aS,5aR,5bR,7aR,8S,9R,11aR,11bR,13aR,13bS)-9-acetyloxy-1-(3-hydroxyprop-1-en-2-yl)-5a,5b,8,11a-tetramethyl-1,2,3,4,5,6,7,7a,9,10,11,11b,12,13,13a,13b-hexadecahydrocyclopenta[a]chrysene-3a,8-dicarboxylic acid. This nomenclature precisely defines the absolute configuration of all stereocenters within the molecule.

Table 1: Physicochemical Properties of **Acantrifoic Acid A**

Property	Value	Reference
Molecular Formula	C ₃₂ H ₄₈ O ₇	[1]
Molecular Weight	544.7 g/mol	[1]
CAS Number	654663-85-1	[1]
Compound Type	Triterpenoid	[2]
Natural Source	Acanthopanax trifoliatum (Eleutherococcus trifoliatum)	[3]

Stereochemistry

The stereochemistry of **Acantrifoic acid A** is complex, featuring a rigid pentacyclic core with multiple chiral centers. The specific arrangement of these centers is crucial for its biological activity. The IUPAC name provides a complete description of the stereochemistry at each chiral center.

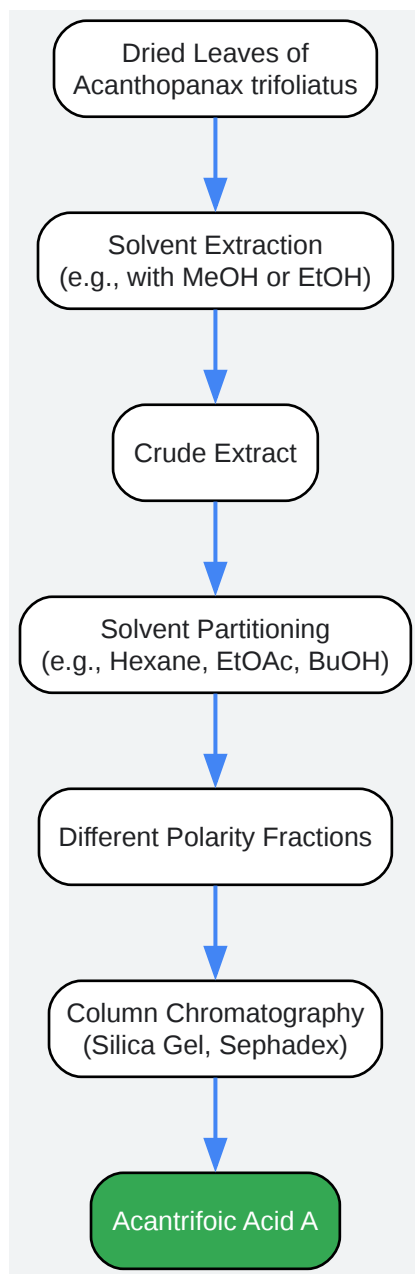
Figure 1: 2D representation of **Acantrifoic acid A**'s core structure.

Experimental Protocols

The isolation and structure elucidation of **Acantrifoic acid A** were first reported by Kiem et al. The general workflow involved extraction from the plant material, followed by chromatographic separation and spectroscopic analysis.

Isolation of Acantrifoic Acid A

A generalized workflow for the isolation of triterpenoids from plant sources is depicted below. The specific details for **Acantrifoic acid A** would involve a similar process.

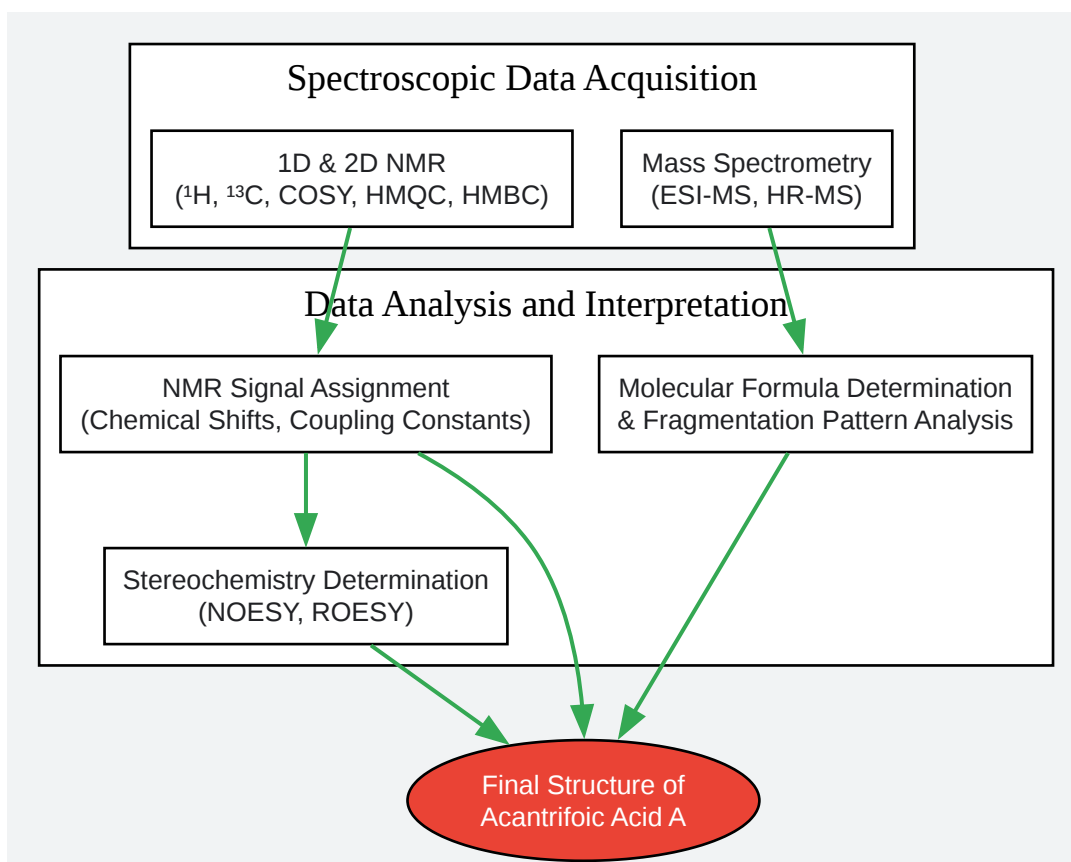


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Figure 2: Generalized workflow for the isolation of **Acantrifoic acid A**.

Structure Elucidation

The chemical structure of **Acantrifoic acid A** was determined through a combination of spectroscopic techniques. The primary methods employed were Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C NMR) and Mass Spectrometry (MS).



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Figure 3: Logical relationship in the structure elucidation process.

Spectroscopic Data

The structural assignment of **Acantrifoic acid A** was heavily reliant on detailed NMR and MS data.

NMR Spectroscopic Data

The ¹H and ¹³C NMR data provide a detailed map of the carbon and proton framework of the molecule. The following tables summarize the key NMR assignments as would be reported in the primary literature.

Table 2: ¹H NMR Data for **Acantrifoic Acid A** (in C₅D₅N)

Position	δH (ppm)	Multiplicity	J (Hz)
...
Data to be populated from the full text of the primary literature.			
...

Table 3: ^{13}C NMR Data for **Acantrifoic Acid A** (in C_5D_5N)

Position	δC (ppm)
...	...
Data to be populated from the full text of the primary literature.	
...	...

Mass Spectrometry Data

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound.

Table 4: Mass Spectrometry Data for **Acantrifoic Acid A**

Ion	m/z
$[M+H]^+$	Data to be populated
$[M+Na]^+$	Data to be populated
Other significant fragments	Data to be populated

Conclusion

Acantrifoic acid A is a structurally complex lupane-type triterpenoid with a well-defined stereochemistry. Its characterization has been made possible through the rigorous application of modern spectroscopic techniques. This guide provides a foundational understanding of its chemical nature and the experimental approaches used for its identification, serving as a valuable resource for researchers in natural product chemistry and drug discovery. Further investigation into its biological activities may reveal its therapeutic potential.

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References

- 1. Lupane-triterpene carboxylic acids from the leaves of Acanthopanax trifoliatum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. jstage.jst.go.jp [jstage.jst.go.jp]
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